

safe handling and storage of air-sensitive triphenylborane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenylborane

Cat. No.: B1294497

[Get Quote](#)

Triphenylborane Technical Support Center

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe handling, storage, and troubleshooting of air-sensitive triphenylborane.

Frequently Asked Questions (FAQs)

Q1: What is **triphenylborane** and why is it considered air-sensitive?

A1: **Triphenylborane**, with the formula $B(C_6H_5)_3$, is a white, crystalline solid and a weak Lewis acid used in various chemical syntheses.^{[1][2]} It is considered air- and moisture-sensitive because it slowly reacts with atmospheric moisture and oxygen to form benzene and triphenylboroxine.^[2] This degradation can affect its reactivity and the outcome of experiments.

Q2: What are the primary hazards associated with **triphenylborane**?

A2: **Triphenylborane** is a flammable solid that poses several health risks.^{[3][4]} It is toxic if swallowed and can cause serious skin, eye, and respiratory irritation.^{[1][3]} It is also reactive with strong bases and oxidizing agents.^[1]

Q3: What are the signs of **triphenylborane** decomposition?

A3: While visual inspection may not always be conclusive, signs of decomposition can include a change in the physical appearance of the solid or a deviation from its expected melting point

of approximately 142-145°C.[2][5] The most definitive sign is poor performance in chemical reactions where it acts as a catalyst or reagent.

Q4: Can I handle **triphenylborane** on the open bench?

A4: No. Due to its sensitivity to air and moisture, all manipulations of **triphenylborane** must be performed under an inert atmosphere, such as nitrogen or argon, using either a glovebox or Schlenk line techniques.[1][6]

Material Properties and Safety Data

The following table summarizes key quantitative data for **triphenylborane**.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₁₅ B	[3]
Molar Mass	242.13 g·mol ⁻¹	[2]
Appearance	White to off-white crystalline solid/powder	[2][5]
Melting Point	142-145 °C	[2][5]
Boiling Point	203 °C at 15 mmHg	[2]
Solubility	Soluble in aromatic solvents; Insoluble in water	[1][2]
Hazard Class	Flammable Solid (Category 1 or 2)	[3][4]
Recommended Storage	Under inert gas, in a dry, well-ventilated place	[1][4]
Storage Temperature	Some suppliers recommend 2-8°C	[5]

Safe Handling and Storage Protocols

Storage:

- Atmosphere: Store **triphenylborane** under a dry, inert atmosphere such as nitrogen or argon.[1][7]
- Container: Keep the container tightly sealed to prevent exposure to air and moisture.[3][4] The original supplier container is often the best option.
- Location: Store in a cool, dry, and well-ventilated area away from heat sources, sparks, or open flames.[3][4]
- Incompatibilities: Keep away from water, strong acids, strong bases, and oxidizing agents.[1][3]

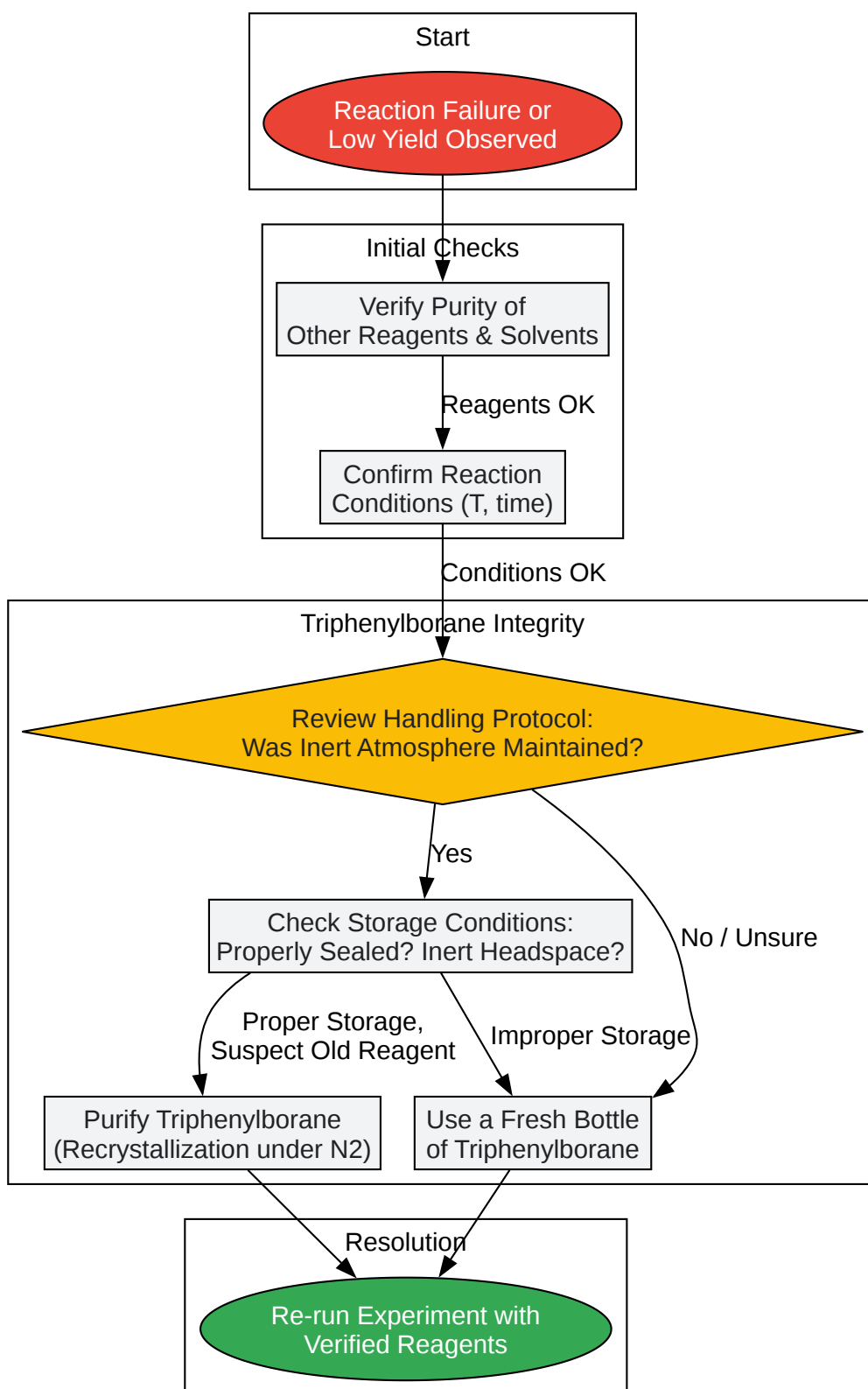
Handling:

- Environment: All transfers and manipulations must be conducted in an inert atmosphere glovebox or using a Schlenk line.[6][8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including neoprene or nitrile rubber gloves, chemical safety goggles, and a lab coat.[3] If there is a risk of inhaling dust, a NIOSH-certified respirator is recommended.[3]
- Static Discharge: Use proper grounding procedures and non-sparking tools to prevent ignition from static electricity.[3][7]
- Spills: In case of a spill, sweep or shovel the solid material into an appropriate container for disposal, avoiding dust generation.[3] Do not use water to clean up spills.[3]

Troubleshooting Guide

Issue: Reaction catalyzed by or using **triphenylborane** is sluggish or fails.

This is a common issue often related to the quality of the **triphenylborane**, which may have degraded due to improper handling or storage.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for failed reactions involving **triphenylborane**.

Q: My reaction worked before, but now it's failing with a new bottle of **triphenylborane**. What could be wrong?

A:

- **Confirm Inert Techniques:** Ensure your glovebox or Schlenk line technique is flawless. Even brief exposure to air can compromise the reagent. The two most common techniques involve using a glovebox or a Schlenk line.[\[8\]](#)
- **Check Solvents:** Ensure all solvents used are rigorously dried and degassed. The "freeze-pump-thaw" method is highly effective for degassing solvents.[\[9\]](#)
- **Evaluate Reaction pH:** **Triphenylborane** can undergo acid-catalyzed hydrolysis at a pH below 6.[\[10\]](#) If your reaction conditions are or become acidic, this could be a source of decomposition.

Experimental Protocols

Protocol: Transfer of Solid Triphenylborane Using a Schlenk Line

This protocol outlines the steps for safely transferring solid **triphenylborane** from its storage container to a reaction flask using a Schlenk line.

Materials:

- Sealed bottle of **triphenylborane**
- Spatula
- Weighing boat or paper
- Schlenk flask (reaction vessel), oven-dried and cooled under vacuum
- Schlenk line with dual vacuum and inert gas (N₂ or Ar) manifold[\[6\]](#)
- Rubber septa

Procedure:

- **Prepare Glassware:** Ensure the reaction Schlenk flask is thoroughly dried in an oven (e.g., at 120°C overnight) and assembled with a stir bar while hot. Attach it to the Schlenk line, and perform at least three vacuum/inert gas refill cycles to remove adsorbed water and atmospheric gases.[8]
- **Establish Inert Atmosphere:** Leave the flask under a positive pressure of inert gas, which can be monitored via an oil bubbler on the gas outlet of the manifold.[6]
- **Prepare for Transfer:** Briefly turn up the inert gas flow to create a strong positive outflow from the sidearm of the flask.
- **Open the Flask:** Quickly remove the septum or stopper from the flask's sidearm. A steady stream of inert gas will prevent air from entering. This is known as a "counterflow" addition. [8]
- **Weigh and Add:** In a rapid and efficient motion, weigh the desired amount of **triphenylborane** and add it to the flask through the sidearm against the counterflow of inert gas.
- **Reseal the Flask:** Immediately reseal the flask with the septum or stopper.
- **Purge the Flask:** Once sealed, evacuate the flask gently on the Schlenk line for a few minutes to remove any small amount of air that may have entered, and then refill with inert gas. Repeat this purge cycle two more times.
- **Proceed with Reaction:** The **triphenylborane** is now in the reaction vessel under an inert atmosphere, ready for the addition of degassed solvents and other reagents via syringe or cannula transfer.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Triphenylborane - Wikipedia [en.wikipedia.org]
- 3. gelest.com [gelest.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. TRIPHENYLBORANE | 960-71-4 [chemicalbook.com]
- 6. Tips and Tricks for the Lab: Air-Sensitive Techniques (1) - ChemistryViews [chemistryviews.org]
- 7. ereztech.com [ereztech.com]
- 8. Air-free technique - Wikipedia [en.wikipedia.org]
- 9. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 10. US4046815A - Process for the preparation of triarylborane - Google Patents [patents.google.com]
- To cite this document: BenchChem. [safe handling and storage of air-sensitive triphenylborane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294497#safe-handling-and-storage-of-air-sensitive-triphenylborane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com